

Technical Support Center: ZM241385 Solubility in DMSO

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Compound of Interest		
Compound Name:	ZM241385	
Cat. No.:	B1684409	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of the adenosine A2A receptor antagonist, **ZM241385**, in dimethyl sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving ZM241385?

A1: The recommended solvent for dissolving **ZM241385** is fresh, anhydrous dimethyl sulfoxide (DMSO).

Q2: What is the maximum solubility of **ZM241385** in fresh DMSO?

A2: The maximum reported solubility of **ZM241385** in fresh DMSO is 67 mg/mL, which corresponds to a molar concentration of 198.61 mM.

Q3: My **ZM241385** is not dissolving properly in DMSO. What could be the issue?

A3: Several factors can contribute to dissolution problems. The most common issue is the use of "old" or hydrated DMSO. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. This increased water content can significantly decrease the solubility of hydrophobic compounds like **ZM241385**. Other factors include attempting to dissolve the compound at too low a temperature or not providing sufficient agitation.



Q4: How does water content in DMSO affect the solubility of ZM241385?

A4: Increased water content in DMSO reduces its ability to solvate non-polar molecules. For a hydrophobic compound like **ZM241385**, even small amounts of water can lead to a significant drop in solubility, causing the compound to precipitate or fail to dissolve completely.

Q5: How can I tell if my DMSO is "old" or has absorbed water?

A5: While there isn't a simple visual test, a key indicator is the freezing point of DMSO. Pure DMSO freezes at 18.5°C (65.3°F). If your DMSO remains liquid at or slightly below this temperature, it likely contains a significant amount of water. For precise measurement, Karl Fischer titration or near-infrared (NIR) spectroscopy can be used to determine the water content.[1] Anecdotally, old DMSO that has been opened for a long time and stored at room temperature may develop a "fishy" or unpleasant odor, which can be an indicator of degradation.[2]

Q6: Can I use warming or sonication to help dissolve my ZM241385?

A6: Yes, gentle warming and sonication are common techniques to aid in the dissolution of compounds in DMSO.[3] However, it is crucial to use these methods judiciously to avoid degradation of the compound.

Q7: What are the best practices for storing DMSO to maintain its quality?

A7: To minimize water absorption, store DMSO in its original, tightly sealed container in a cool, dry place. For opened bottles, consider using a syringe with a needle to withdraw the solvent to minimize air exposure. Aliquoting the DMSO into smaller, single-use vials upon opening the main bottle is also a good practice to preserve the quality of the bulk solvent.

Troubleshooting Guides Guide 1: ZM241385 Fails to Dissolve Completely in DMSO

Problem: You have added the calculated amount of **ZM241385** to DMSO, but solid particles remain in the solution.



Possible Cause	Troubleshooting Step	Expected Outcome
Old or Hydrated DMSO	Use a fresh, unopened bottle of anhydrous DMSO.	ZM241385 should dissolve completely at the expected concentration.
Insufficient Agitation	Vortex the solution vigorously for 2-5 minutes.	The increased mechanical energy should facilitate the dissolution process.
Low Temperature	Gently warm the solution in a water bath at 30-40°C for 5-10 minutes.	Increased temperature can enhance the solubility of ZM241385.
Sonication Needed	Place the vial in a bath sonicator for 10-15 minutes.	The ultrasonic waves will help to break up any aggregates and promote dissolution.

Guide 2: ZM241385 Precipitates from DMSO Solution Over Time

Problem: Your **ZM241385** solution was initially clear, but crystals have formed after a period of storage.



Possible Cause	Troubleshooting Step	Expected Outcome
Water Absorption	Ensure the vial is tightly capped and consider using parafilm to seal the cap. Store in a desiccator if possible.	Minimizing further water absorption will help maintain the compound in solution.
Temperature Fluctuations	Store the stock solution at a constant temperature, preferably at -20°C or -80°C for long-term storage.	Stable storage conditions reduce the likelihood of precipitation due to temperature changes.
Supersaturated Solution	The initial concentration may have been too high. Try preparing a slightly lower concentration stock solution.	A less concentrated solution is more likely to remain stable over time.

Data Presentation

Table 1: Estimated Impact of Water Content on ZM241385 Solubility in DMSO

Water Content in DMSO (% v/v)	Estimated Solubility of ZM241385 (mg/mL)	Estimated Molar Concentration (mM)
0 (Anhydrous)	67	198.61
1	55	163.04
2	42	124.49
5	20	59.28
10	< 5	< 14.82

Note: This table provides estimated values based on the general principles of decreased solubility of hydrophobic compounds in hydrated DMSO. Actual values may vary based on experimental conditions.

Experimental Protocols



Protocol 1: Preparation of a 10 mM Stock Solution of ZM241385 in Fresh DMSO

- Materials:
 - o ZM241385 powder
 - Fresh, anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - Calibrated pipette
- Procedure:
 - 1. Allow the **ZM241385** powder and fresh, anhydrous DMSO to equilibrate to room temperature.
 - 2. Weigh out the desired amount of **ZM241385** powder and place it into a sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.37 mg of **ZM241385** (Molecular Weight: 337.34 g/mol).
 - 3. Add the calculated volume of fresh, anhydrous DMSO to the vial.
 - 4. Vortex the solution vigorously for 2-5 minutes until the powder is completely dissolved.
 - 5. Visually inspect the solution against a light source to ensure there are no visible particles.
 - 6. If complete dissolution is not achieved, proceed with the troubleshooting steps outlined in the guides above (gentle warming, sonication).
 - 7. For long-term storage, aliquot the stock solution into single-use vials and store at -20°C or -80°C.



Protocol 2: Experimental Determination of ZM241385 Solubility in Different Grades of DMSO

- Materials:
 - ZM241385 powder
 - Fresh, anhydrous DMSO ("Fresh DMSO")
 - DMSO from a previously opened and frequently used bottle ("Old DMSO")
 - Saturated salt solution (e.g., potassium acetate) in a sealed container to create a humid environment.
 - A method to determine water content in DMSO (e.g., Karl Fischer titration)
 - High-performance liquid chromatography (HPLC) system with a suitable column and UV detector
 - Calibrated balance and pipettes
 - Vortex mixer and centrifuge
- Procedure:
 - 1. Prepare "Aged" DMSO: Expose a known volume of "Old DMSO" to the humid environment for a defined period (e.g., 24-48 hours) to intentionally increase its water content.
 - 2. Determine Water Content: Measure the water content of the "Fresh DMSO", "Old DMSO", and "Aged DMSO" using Karl Fischer titration.
 - 3. Prepare Saturated Solutions:
 - To separate vials containing a pre-weighed excess amount of **ZM241385** powder, add a fixed volume of "Fresh DMSO", "Old DMSO", and "Aged DMSO".
 - Vortex the vials vigorously for an extended period (e.g., 1-2 hours) to ensure equilibrium is reached.



Allow the solutions to stand at a constant temperature for 24 hours to allow any undissolved solid to settle.

4. Sample Preparation and Analysis:

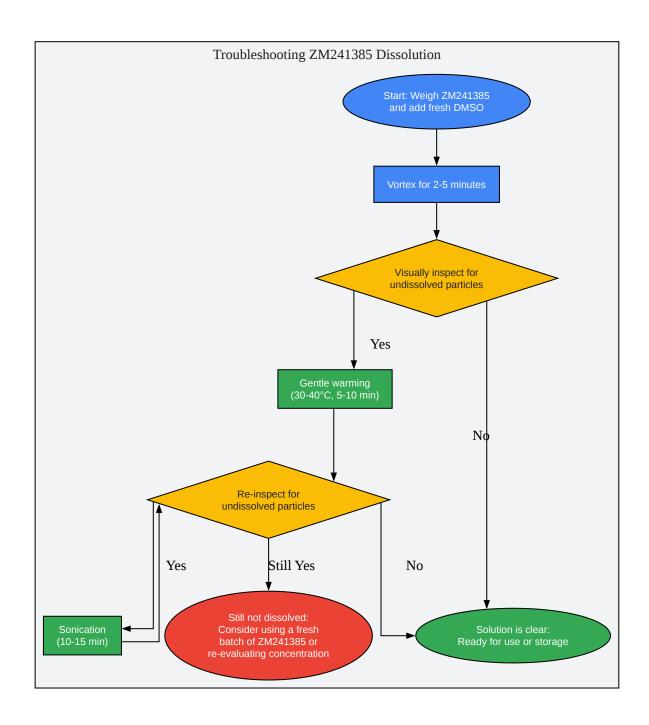
- Centrifuge the vials at high speed to pellet the undissolved ZM241385.
- Carefully take a known volume of the supernatant from each vial and dilute it with a suitable solvent (e.g., fresh DMSO or mobile phase) to a concentration within the linear range of the HPLC standard curve.
- Analyze the diluted samples by HPLC to determine the concentration of dissolved
 ZM241385.

5. Data Analysis:

- Create a standard curve using known concentrations of ZM241385.
- Calculate the concentration of ZM241385 in the saturated solutions from the HPLC data.
- Compare the solubility of ZM241385 in the different grades of DMSO and correlate it with the measured water content.

Visualizations

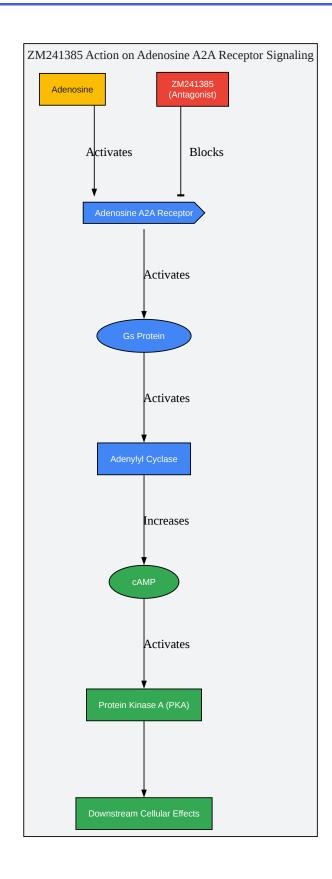




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Caption: Experimental workflow for dissolving **ZM241385** in DMSO.





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Caption: Simplified signaling pathway of the Adenosine A2A receptor and the inhibitory action of **ZM241385**.

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